

Application Note: Flow Cytometry Analysis of the Dermal Papilla Cell Cycle

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Compound of Interest

Compound Name: *Myristoyl Pentapeptide-16*

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Introduction

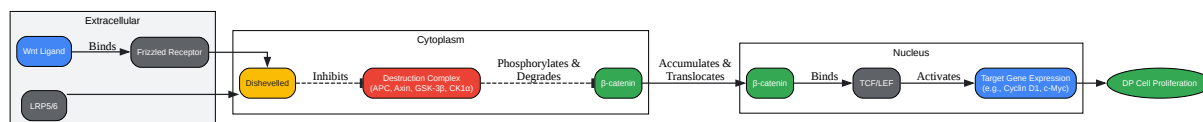
Dermal papilla (DP) cells are a specialized population of mesenchymal cells located at the base of the hair follicle that play a crucial role in regulating the hair growth cycle.^[1] The proliferation of DP cells is intrinsically linked to the anagen (growth) phase of the hair cycle.^[2] Dysregulation of their cell cycle can lead to hair growth disorders, such as androgenetic alopecia, where a decrease in DP cell number and size is observed.^[1] Therefore, analyzing the cell cycle of DP cells is a critical tool for understanding hair follicle biology and for the development of novel therapeutics targeting hair loss.

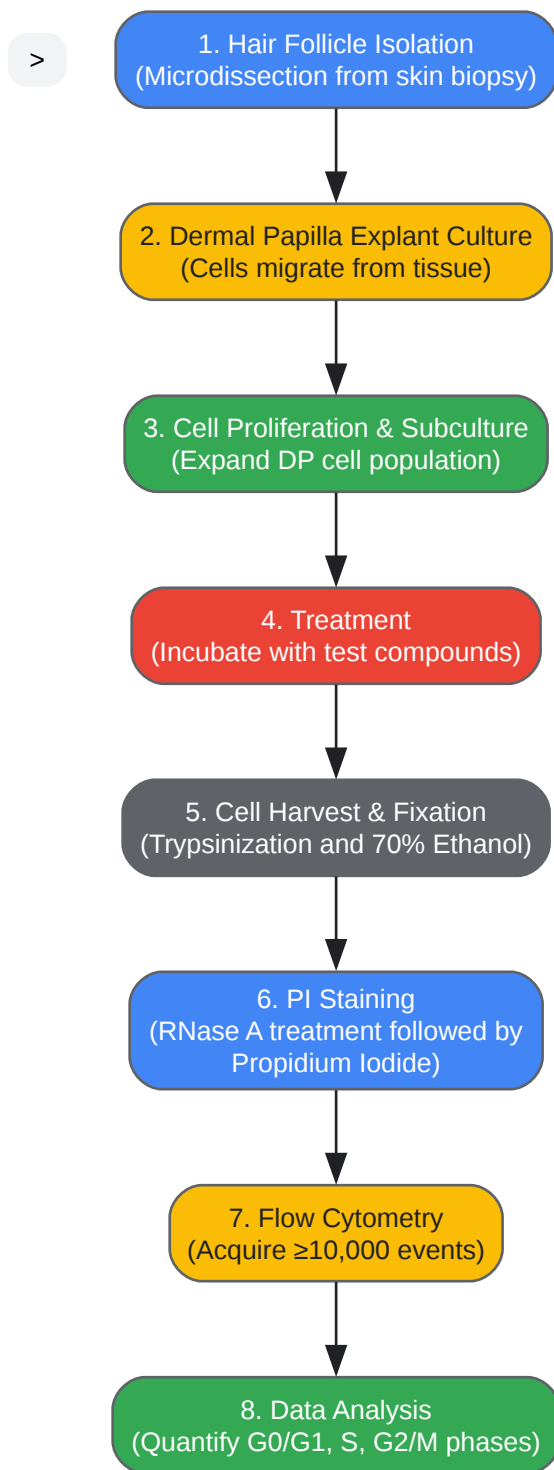
Key signaling pathways, including Wnt/ β -catenin, Sonic hedgehog (SHH), and Bone Morphogenetic Protein (BMP), are essential in orchestrating DP cell activity and the overall hair cycle.^[3] The Wnt/ β -catenin pathway, in particular, is vital for maintaining the hair-inducing activity and proliferation of DP cells.^{[4][5]}

Flow cytometry using propidium iodide (PI) staining is a robust and widely used method to quantify the distribution of cells throughout the different phases of the cell cycle (G0/G1, S, and G2/M) based on their DNA content. This application note provides a detailed protocol for the isolation, culture, and cell cycle analysis of human dermal papilla cells.

Key Signaling Pathway in Dermal Papilla Cell Proliferation

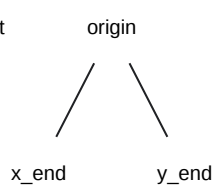
The proliferation of dermal papilla cells is tightly regulated by a network of signaling pathways. The canonical Wnt/ β -catenin pathway is a primary driver of the anagen phase, promoting DP cell proliferation and maintaining their inductive properties.





DNA Content (Fluorescence Intensity)

Cell Count



p1

G0/G1 Phase
(2n DNA)

p2

p3

p4

S Phase

p5

p6

p7

G2/M Phase
(4n DNA)

p8

p9

p10

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